

A Comparative Guide to Molybdenum-95 Isotopic Signatures in Diverse Geological Settings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Molybdenum-95

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This guide provides a comparative analysis of the stable isotope ratio of **Molybdenum-95** (^{95}Mo), typically expressed as $\delta^{98/95}\text{Mo}$, across various geological environments.

Molybdenum's unique redox sensitivity makes its isotopic composition a powerful tracer for understanding a range of geochemical processes, from mantle evolution and crust formation to the redox state of ancient oceans. Understanding these isotopic signatures is crucial for applications in geochemistry, environmental science, and even in tracing elemental pathways relevant to biological systems.

Comparative Analysis of $\delta^{98/95}\text{Mo}$ in Geological Settings

The isotopic composition of molybdenum varies significantly across Earth's major geological reservoirs due to mass-dependent fractionation during physical, chemical, and biological processes. The notation $\delta^{98/95}\text{Mo}$ represents the per mil (‰) deviation of the $^{98}\text{Mo}/^{95}\text{Mo}$ ratio in a sample relative to a standard reference material (NIST SRM 3134).

The Earth's Mantle and Oceanic Crust

The Earth's mantle, particularly the source of Mid-Ocean Ridge Basalts (MORB), exhibits a relatively uniform and isotopically light molybdenum signature. The mean $\delta^{98/95}\text{Mo}$ for depleted

MORB is approximately $-0.22 \pm 0.03\text{‰}$.^[1] This sub-chondritic value is thought to be a key characteristic of the upper mantle.^[1] This signature is influenced by the recycling of oceanic crust through subduction zones. During subduction, the dehydration of the descending slab releases fluids enriched in isotopically heavy Mo, which contributes to the composition of arc lavas.^[1] This process leaves the residual, subducted oceanic crust isotopically light.^[2]

The Continental Crust

The continental crust is, on average, isotopically heavier than the mantle. Estimates for the upper continental crust (UCC) place its $\delta^{98/95}\text{Mo}$ value in the range of 0.00‰ to $+0.40\text{‰}$.^{[2][3]} This composition is influenced by complex processes including magmatic differentiation and the incorporation of crustal materials. Igneous rocks such as granites and arc lavas contribute to this heavier signature.^{[3][4]} For instance, some arc lavas show $\delta^{98/95}\text{Mo}$ values much closer to the continental crust than to primary mantle melts, reflecting the addition of recycled, isotopically heavy molybdenum from the subducting slab.^[1]

Hydrothermal Systems

Hydrothermal systems display some of the largest variations in molybdenum isotopic compositions, with $\delta^{98/95}\text{Mo}$ values spanning a wide range.^[5] High-temperature systems associated with ore deposits, such as porphyry and skarn deposits, show $\delta^{98/95}\text{Mo}$ values that can vary from -0.26‰ to $+1.34\text{‰}$.^{[6][7]} Low-temperature hydrothermal fluids can be exceptionally light, with values as low as -3.4‰ reported.^[8] This extensive fractionation is driven by several factors, including the temperature of the system, the source of the molybdenum, fluid-melt interactions, and redox changes that lead to the precipitation of Mo-bearing minerals like molybdenite (MoS_2).^{[5][9]} For example, light Mo isotopes are preferentially incorporated into aqueous supercritical fluids that separate from silicic melts in upper crustal reservoirs.^[9]

Terrestrial Surface Environments: Weathering and Rivers

The weathering of continental crust is a critical process that fractionates molybdenum isotopes. During chemical weathering, isotopically light Mo is preferentially adsorbed onto secondary minerals like Fe-Mn (oxyhydr)oxides and clays or complexed with organic matter in soils.^[10]^[11] This leaves the dissolved molybdenum transported by rivers isotopically heavy compared

to the parent bedrock.[10][12] The dissolved load of global rivers exhibits a wide range of $\delta^{98/95}\text{Mo}$ values, typically from +0.3‰ to over +1.0‰, with a flux-weighted average significantly heavier than the continental crust it drains.[8][12][13]

Marine Sedimentary Environments

The $\delta^{98/95}\text{Mo}$ signature in marine sediments is a primary proxy for reconstructing past ocean redox conditions.[14][15][16] The fractionation of Mo during its removal from the seawater column is highly dependent on the local oxygen levels.

- **Oxic Sediments:** In well-oxygenated environments, Mo is primarily removed from seawater by adsorption onto manganese oxides. This process strongly favors the lighter isotopes, resulting in sediments with very light $\delta^{98/95}\text{Mo}$ signatures.
- **Anoxic (Suboxic) Sediments:** Under low-oxygen conditions, particularly in continental margin settings, authigenic Mo precipitates, capturing an isotopic signature that is intermediate to heavy.
- **Euxinic Sediments:** In anoxic and sulfidic (H_2S -containing) waters, molybdenum is efficiently removed into sediments as thiomolybdates or Mo-sulfides.[10] This process involves minimal isotopic fractionation, so the resulting sediments record a $\delta^{98/95}\text{Mo}$ value that approaches the composition of the overlying seawater (which is isotopically heavy, at approximately +2.3‰).

Data Presentation: Summary of $\delta^{98/95}\text{Mo}$ Values

The following table summarizes the typical range of $\delta^{98/95}\text{Mo}$ values across the described geological settings.

Geological Setting	Sub-Environment	Typical $\delta^{98/95}\text{Mo}$ Range (‰)	Key Processes
Mantle & Oceanic Crust	Depleted MORB Source	-0.22 ± 0.03 [1]	Partial Melting, Crustal Recycling
Subducted Oceanic Crust	-1.01 to -0.20 [2]	Dehydration, Metamorphism	
Continental Crust	Upper Continental Crust	0.00 to +0.40 [2] [3]	Magmatic Differentiation, Fluid Interaction
Granites & Arc Lavas	0.05 to +0.30 [3]	Magma Evolution, Subduction Input	
Hydrothermal Systems	High-Temperature (Ores)	-0.26 to +1.34 [6] [7]	Fluid-Rock Interaction, Mineral Precipitation
Low-Temperature Fluids	Can be as low as -3.4 [8]	Redox Changes, Water-Rock Interaction	
Terrestrial Surface	Dissolved River Load	+0.3 to > +1.0 [8] [12] [13]	Oxidative Weathering, Adsorption
River Particulates (Bedload)	Enriched in light isotopes	Adsorption onto Fe-Mn Oxides	
Marine Sediments	Oxic (Mn-rich)	Light signatures (e.g., < 0)	Adsorption onto Mn-Oxides
Anoxic (Continental Margin)	Intermediate to Heavy	Authigenic Mo Precipitation	
Euxinic (Sulfidic)	~+2.3 (approaches seawater) [10]	Quantitative Removal as Sulfides	
Seawater	Global Ocean	~+2.3	Long Residence Time, Riverine Input

Experimental Protocols: Molybdenum Isotope Analysis

The precise measurement of molybdenum isotope ratios is primarily achieved using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).^{[17][18][19]} The generalized workflow involves several critical steps to ensure accuracy and eliminate interferences.

1. Sample Preparation and Digestion:

- Solid samples (rocks, sediments) are crushed into a fine, homogeneous powder.^[20]
- The powdered sample is weighed and completely dissolved using a mixture of strong acids (e.g., HF, HNO₃, HCl) in a clean laboratory environment, often employing high-pressure digestion vessels to ensure complete dissolution of refractory minerals.^[21]

2. Molybdenum Purification (Ion-Exchange Chromatography):

- Because MC-ICP-MS is sensitive to matrix effects and isobaric interferences (elements with isotopes of the same mass), molybdenum must be chemically separated from the sample matrix.^{[17][21]}
- This is typically accomplished using a multi-stage ion-exchange chromatography process. The dissolved sample is loaded onto a column filled with an anion exchange resin.^[17]
- A sequence of different acids and molarities is passed through the column to selectively wash out matrix elements while retaining Mo. Finally, a specific acid elution is used to collect a purified Mo fraction.^[21]

3. Isotopic Measurement by MC-ICP-MS:

- The purified Mo solution is introduced into the plasma source of the MC-ICP-MS instrument.
- To correct for instrumental mass bias (the tendency of the instrument to favor the transmission of heavier isotopes), a double-spike technique is commonly employed.^[22] A spike solution with a known, artificially altered isotopic composition (e.g., enriched in ⁹⁷Mo and ¹⁰⁰Mo) is mixed with the sample prior to analysis. By measuring the distortion of the

isotopic ratios, the instrumental mass fractionation can be precisely corrected, yielding highly accurate data.^[22]

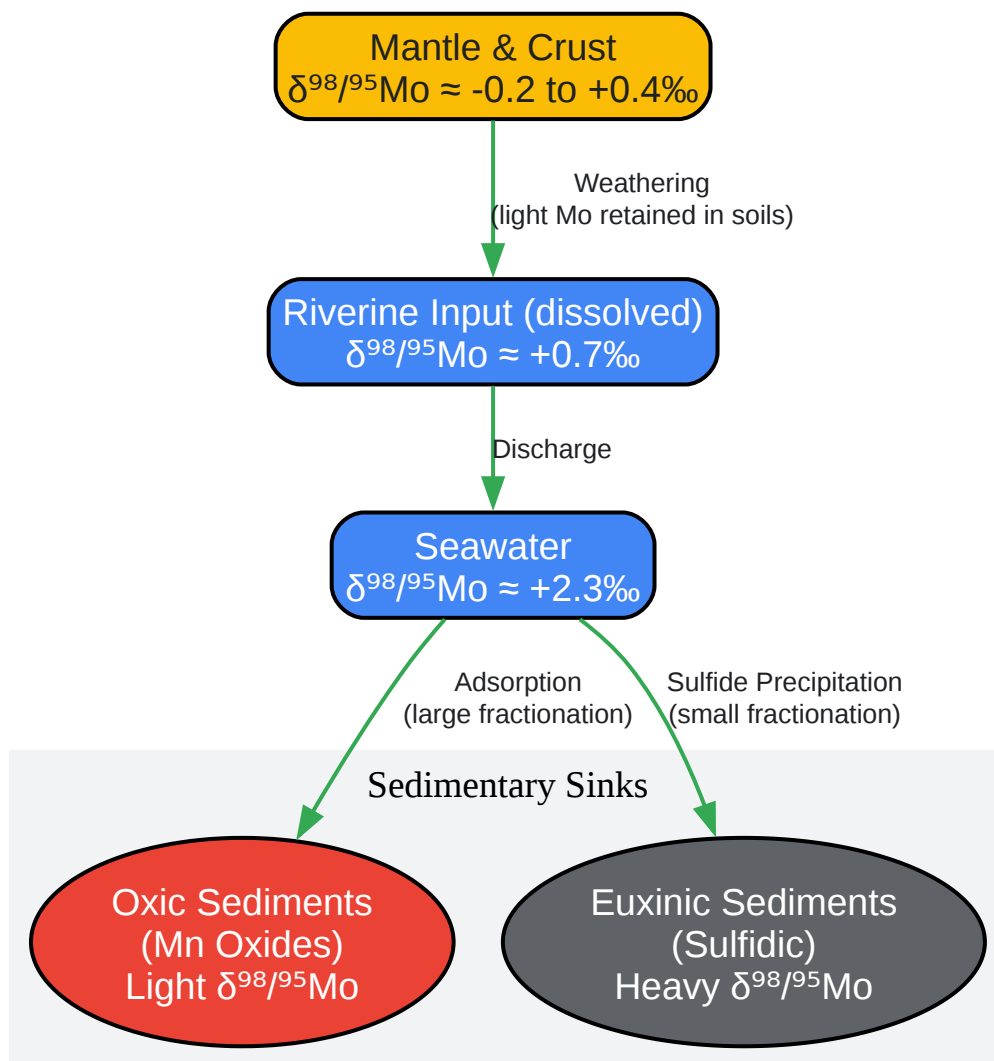
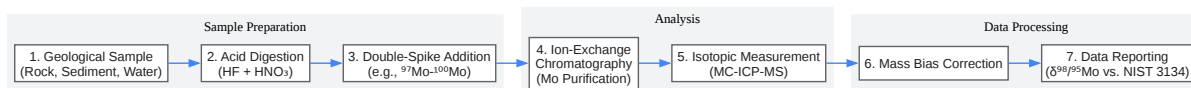
- The ion beams of the different Mo isotopes (e.g., ^{95}Mo , ^{97}Mo , ^{98}Mo) are measured simultaneously in separate Faraday cup detectors.

4. Data Reporting:

- The corrected isotope ratios are reported in the delta (δ) notation in parts per thousand (‰) relative to the internationally recognized Johnson Matthey or NIST SRM 3134 standard.

Mandatory Visualization

The following diagrams illustrate key workflows and relationships in molybdenum isotope geochemistry.



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- To cite this document: BenchChem. [A Comparative Guide to Molybdenum-95 Isotopic Signatures in Diverse Geological Settings]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3322307#comparative-analysis-of-molybdenum-95-in-different-geological-settings>]

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